

A Technical Guide to the Potential Research Applications of 2-Isocyanato-1-methoxypropane

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Compound of Interest

Compound Name: 2-Isocyanato-1-methoxypropane

CAS No.: 1340303-93-6

Cat. No.: B1400981

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Abstract: **2-Isocyanato-1-methoxypropane** is a chiral, functionalized aliphatic isocyanate that presents significant, largely untapped potential across multiple scientific disciplines. Its unique combination of a reactive isocyanate group, a chiral center, and a methoxy moiety makes it a compelling building block for advanced materials, a versatile tool for bioconjugation, and a valuable synthon in asymmetric synthesis. This guide provides an in-depth exploration of these potential applications, offering theoretical grounding, actionable experimental workflows, and detailed protocols to empower researchers in polymer science, chemical biology, and drug discovery. We will delve into the causality behind experimental choices, ensuring that each protocol is a self-validating system for robust and reproducible results.

Introduction: Unveiling a Multifunctional Building Block

2-Isocyanato-1-methoxypropane is an organic compound characterized by three key features:

- **Isocyanate Group (-NCO):** A highly electrophilic moiety that readily reacts with nucleophiles such as alcohols, amines, and thiols. This reactivity is the cornerstone of polyurethane

chemistry and provides a powerful handle for covalent modification of other molecules.^{[1][2]}

- **Methoxy Group (-OCH₃):** This ether linkage introduces polarity and hydrogen bond-accepting capabilities, potentially improving the solubility of derivative molecules in aqueous or polar organic media and influencing the material properties of resulting polymers.
- **Chiral Center:** The presence of a stereocenter at the second carbon position means the molecule exists as two distinct enantiomers ((R)- and (S)-**2-isocyanato-1-methoxypropane**). This intrinsic chirality is of paramount importance in drug development and stereoselective synthesis.

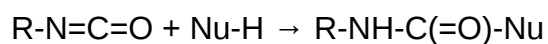
Physicochemical Properties

A foundational understanding of the molecule's properties is critical for designing experiments. While extensive experimental data is not widely published, key properties can be estimated or are available from suppliers.

Property	Value	Source/Note
CAS Number	1340303-93-6	[3]
Molecular Formula	C ₅ H ₉ NO ₂	Calculated
Molecular Weight	115.13 g/mol	
Appearance	Likely a colorless to pale yellow liquid	Inferred from similar aliphatic isocyanates ^[1]
Boiling Point	Not widely reported	-
Reactivity	Highly reactive with nucleophiles (water, alcohols, amines)	General isocyanate chemistry ^[1]

Core Reactivity

The isocyanate group's carbon atom is highly electrophilic and is the primary site of reaction. Its reactivity with various nucleophiles forms the basis for all subsequent applications discussed. The general reaction scheme is:



Where Nu-H can be an alcohol (forming a urethane), an amine (forming a urea), or a thiol (forming a thiocarbamate). A significant competing reaction, particularly in biological applications, is hydrolysis with water, which ultimately yields an unstable carbamic acid that decomposes to an amine and carbon dioxide.^{[1][4]}

Application Area 1: Advanced Polymer & Materials Science

Isocyanates are fundamental monomers in the synthesis of polyurethanes.^[5] The unique structure of **2-isocyanato-1-methoxypropane** offers an opportunity to create novel polymers with tailored properties.

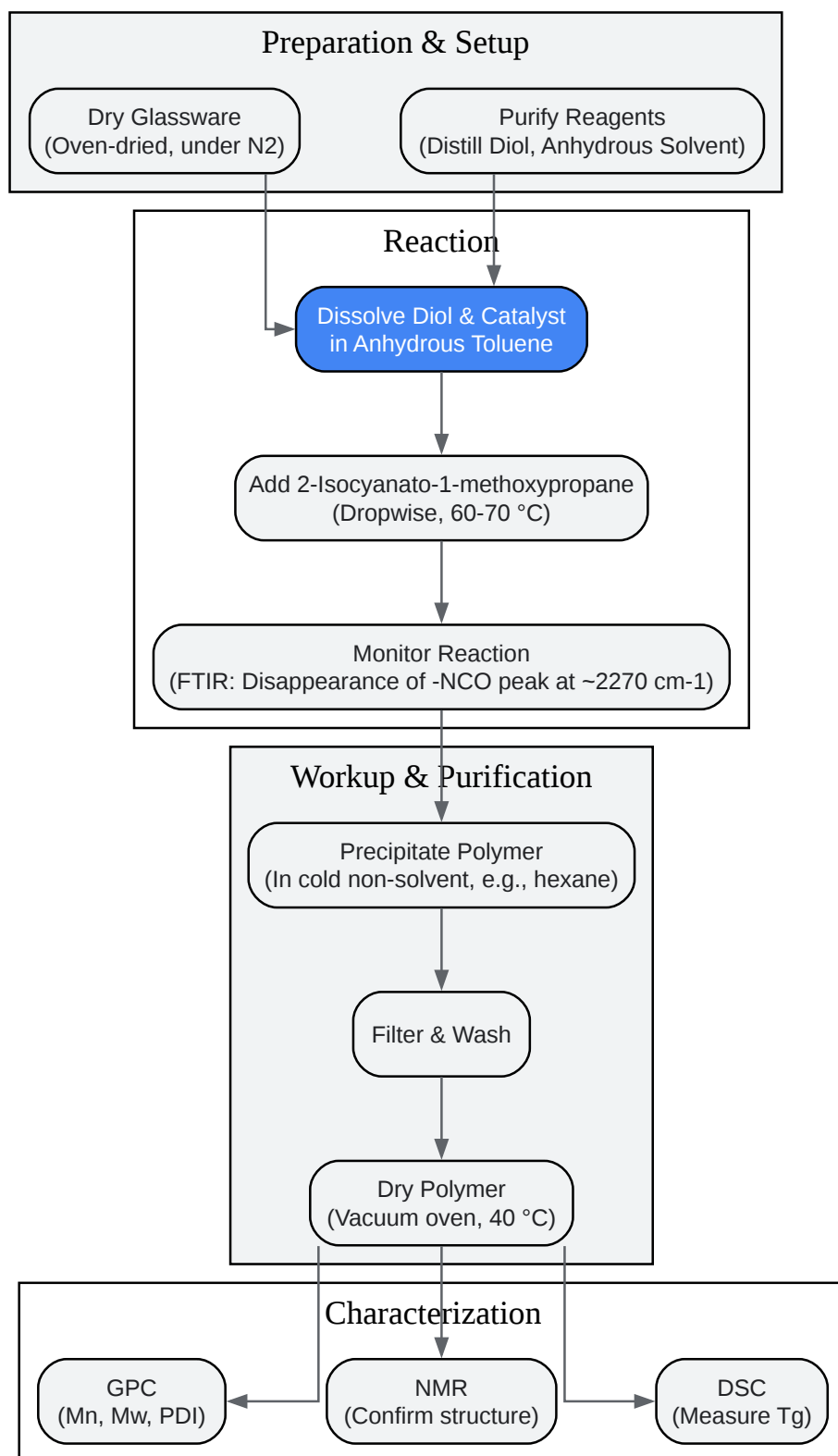
Rationale for Application

- **Pendant Methoxy Group:** By reacting **2-isocyanato-1-methoxypropane** with a diol or polyol, the resulting polyurethane will feature pendant methoxypropyl side chains. These chains can:
 - Increase the hydrophilicity and water uptake of the material.
 - Alter the glass transition temperature (T_g) and mechanical properties (e.g., flexibility).
 - Serve as sites for post-polymerization modification if desired.
- **Chirality:** The use of an enantiomerically pure monomer can lead to stereoregular polymers, potentially inducing self-assembly into helical structures or creating materials with unique chiroptical properties.

Proposed Research: Synthesis of Novel Hydrophilic Polyurethanes

This workflow outlines the synthesis of a linear polyurethane using **2-isocyanato-1-methoxypropane** and a simple diol, such as 1,4-butanediol. The resulting material could be investigated for applications in biomedical coatings or hydrogels.

Experimental Workflow: Polyurethane Synthesis



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Caption: Workflow for polyurethane synthesis and characterization.

Protocol: Synthesis of Poly(1,4-butanediyl-co-(1-methoxypropane-2-yl)urethane)

- Preparation: Ensure all glassware is rigorously oven-dried and assembled under a dry nitrogen or argon atmosphere. Use anhydrous solvents.
- Reagent Setup: In a three-neck round-bottom flask equipped with a mechanical stirrer, condenser, and nitrogen inlet, dissolve 1,4-butanediol (1.0 eq) and a catalytic amount of dibutyltin dilaurate (DBTDL, ~0.01 mol%) in anhydrous toluene.
- Initiation: Heat the solution to 60 °C. Begin dropwise addition of **2-isocyanato-1-methoxypropane** (1.0 eq) dissolved in a small amount of anhydrous toluene via a syringe pump over 30 minutes. Causality: Slow addition is crucial to control the exotherm and prevent unwanted side reactions, ensuring a more uniform polymer chain length.
- Reaction: Maintain the reaction at 60-70 °C for 4-12 hours.
- Monitoring (Self-Validation): Periodically take small aliquots of the reaction mixture and analyze by FTIR spectroscopy. The reaction is complete upon the disappearance of the sharp, strong isocyanate (-NCO) stretching band around 2270 cm⁻¹.
- Purification: Cool the viscous solution to room temperature. Slowly pour the solution into a large beaker of cold, stirred n-hexane to precipitate the polymer.
- Isolation: Collect the white polymer precipitate by vacuum filtration, wash with additional cold hexane, and dry in a vacuum oven at 40 °C overnight to a constant weight.
- Characterization: Confirm the polymer structure using ¹H NMR and ¹³C NMR. Determine the molecular weight (Mn, Mw) and polydispersity index (PDI) by Gel Permeation Chromatography (GPC). Analyze thermal properties (e.g., glass transition temperature) using Differential Scanning Calorimetry (DSC).

Application Area 2: Bioconjugation & Chemical Biology

The targeted covalent modification of biomolecules is a cornerstone of modern drug development and diagnostics. Isocyanates serve as effective reagents for labeling proteins by reacting with nucleophilic amino acid side chains.^[6]

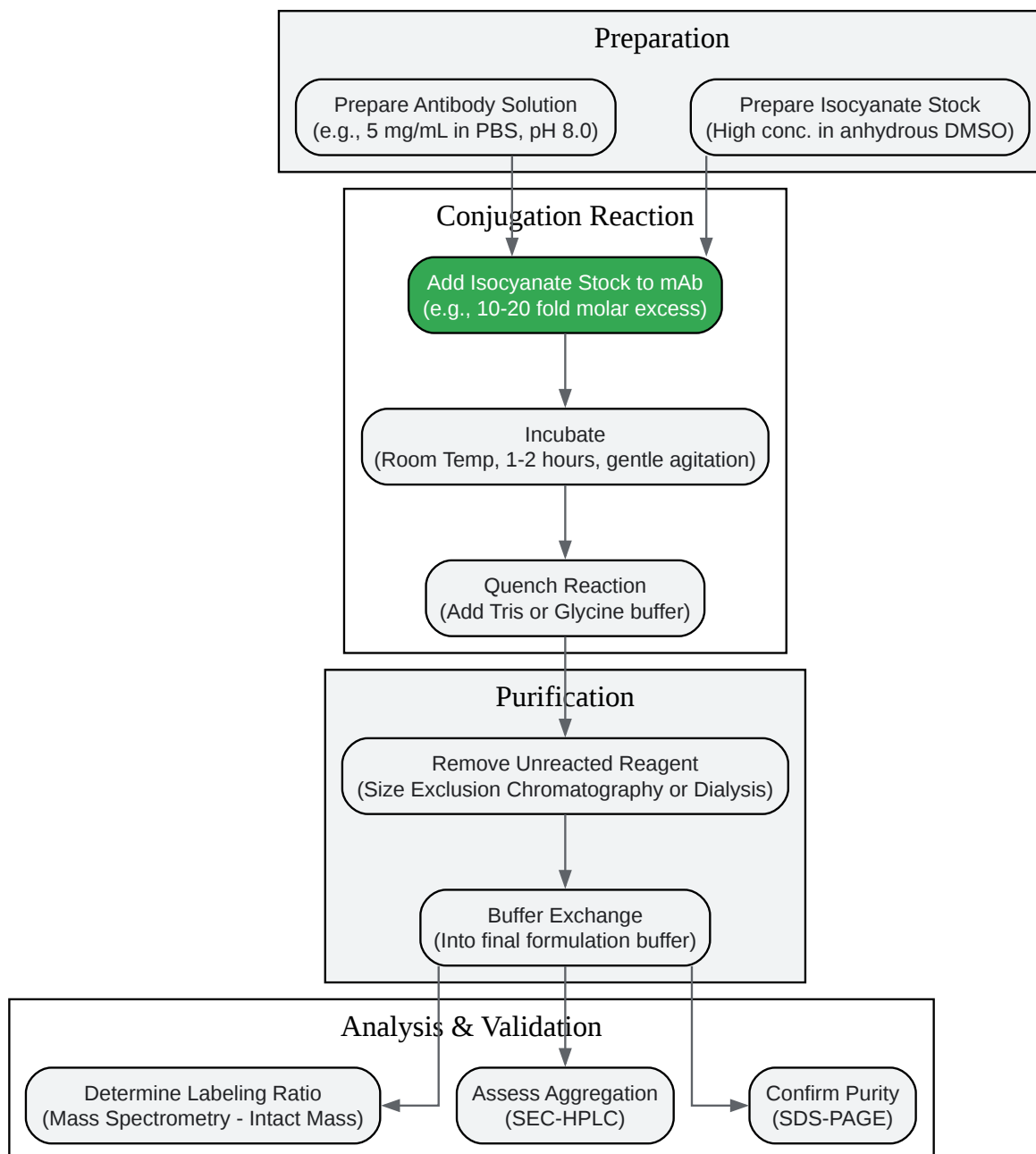
Rationale for Application

- **Reactivity Profile:** Isocyanates readily react with the ϵ -amino group of lysine residues and the N-terminal α -amine of proteins to form stable urea linkages.^{[4][6]} While less reactive, they can also target the thiol of cysteine under specific conditions.
- **Solubility Enhancement:** The methoxypropyl moiety of **2-isocyanato-1-methoxypropane** can impart increased hydrophilicity to the attached payload (e.g., a hydrophobic drug or fluorescent dye), potentially reducing aggregation and improving the pharmacokinetic properties of the resulting bioconjugate.^[7]
- **Stable Linkage:** The resulting urea bond is highly stable under physiological conditions, which is critical for applications like antibody-drug conjugates (ADCs).

Proposed Research: Labeling of a Monoclonal Antibody (mAb)

This workflow details the use of **2-isocyanato-1-methoxypropane** as a model reagent to modify the lysine residues of a therapeutic antibody, such as Trastuzumab. This serves as a proof-of-concept for its use as a linker in more complex bioconjugates.

Experimental Workflow: Antibody Labeling



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Caption: Workflow for protein bioconjugation and analysis.

Protocol: Lysine-Directed Labeling of a Monoclonal Antibody

- **Buffer Preparation:** Prepare a conjugation buffer, such as 100 mM sodium phosphate, 150 mM NaCl, pH 8.0. **Causality:** A slightly basic pH ensures that a significant fraction of lysine ϵ -amino groups (pKa $\sim$ 10.5) are deprotonated and nucleophilic, while minimizing the rate of isocyanate hydrolysis which is accelerated at higher pH.
- **Antibody Preparation:** Exchange the antibody into the conjugation buffer using a desalting column or dialysis. Adjust the final concentration to 2-10 mg/mL.
- **Isocyanate Stock:** Prepare a fresh 100 mM stock solution of **2-isocyanato-1-methoxypropane** in anhydrous dimethyl sulfoxide (DMSO). **Causality:** The isocyanate is highly susceptible to hydrolysis. Using an anhydrous organic solvent and preparing the solution immediately before use is critical for reproducible results.
- **Conjugation:** To the stirring antibody solution, add the desired molar excess (e.g., 10 equivalents) of the isocyanate stock solution. The final concentration of DMSO should not exceed 10% (v/v) to avoid protein denaturation.
- **Incubation:** Allow the reaction to proceed at room temperature for 1-2 hours with gentle agitation.
- **Quenching:** Stop the reaction by adding a quenching reagent with a primary amine, such as Tris or glycine buffer, to a final concentration of 50 mM. This will consume any unreacted isocyanate.
- **Purification (Self-Validation):** Remove unreacted small molecules and exchange the buffer to a final storage buffer (e.g., PBS pH 7.4) using size-exclusion chromatography (SEC) or extensive dialysis.
- **Characterization:**
 - **Mass Spectrometry:** Determine the average number of modifications per antibody via intact mass analysis (e.g., ESI-QTOF). Each modification will add 115.13 Da to the antibody's mass.

- SDS-PAGE: Confirm the integrity of the antibody (no fragmentation) and check for gross aggregation. The conjugated antibody should show a slight increase in molecular weight compared to the unmodified control.
- SEC-HPLC: Quantify the level of aggregation. The conjugate should elute primarily as a single monomeric peak.

Application Area 3: Asymmetric Synthesis & Chiral Derivatization

The chirality of **2-isocyanato-1-methoxypropane** makes it a valuable tool for synthesizing enantiomerically pure compounds, a critical requirement in the pharmaceutical industry.

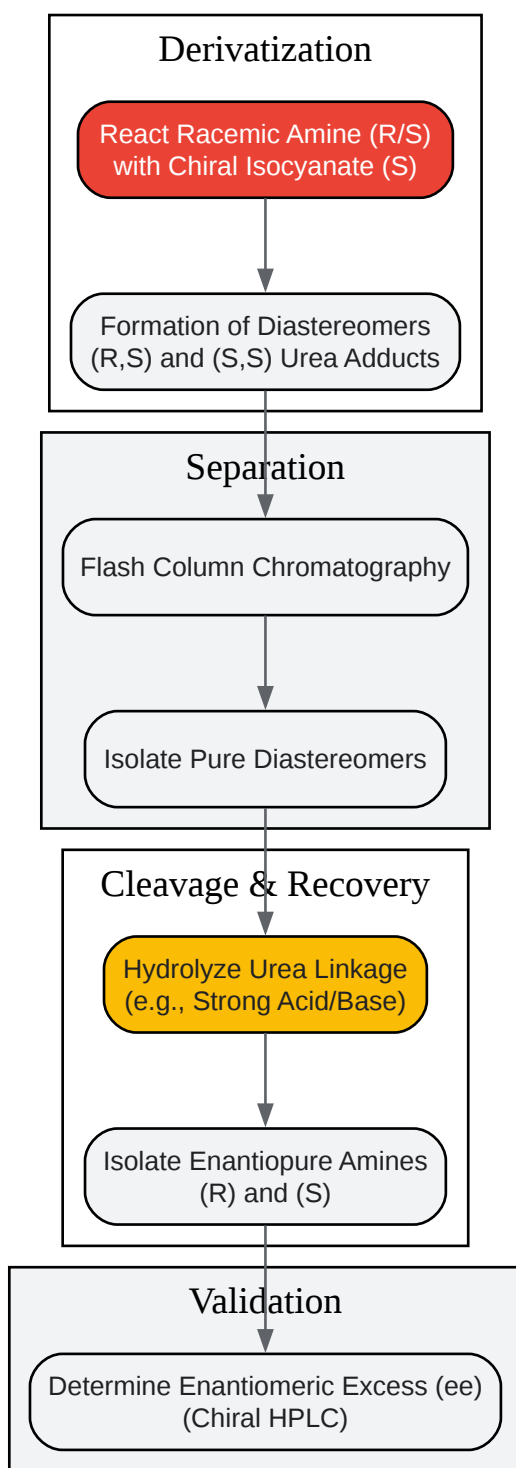
Rationale for Application

- Chiral Building Block: Enantiopure (R)- or (S)-**2-isocyanato-1-methoxypropane** can be used as a starting material to introduce a defined stereocenter into a larger target molecule. The isocyanate can be converted into a variety of other functional groups (ureas, carbamates) that serve as key intermediates.
- Chiral Derivatizing Agent (CDA): It can be reacted with a racemic mixture of chiral alcohols or amines. This creates a mixture of diastereomers, which, unlike enantiomers, have different physical properties (e.g., polarity, melting point). These diastereomers can then be separated using standard techniques like flash chromatography or crystallization. Subsequent cleavage of the derivatizing group yields the separated, enantiopure compounds.

Proposed Research: Chiral Resolution of a Racemic Amine

This workflow demonstrates the use of enantiopure (S)-**2-isocyanato-1-methoxypropane** to resolve a racemic mixture of 1-phenylethanamine.

Experimental Workflow: Chiral Derivatization and Separation



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Caption: Workflow for chiral resolution using a derivatizing agent.

Protocol: Resolution of ($\pm$)-1-Phenylethanamine

- **Derivatization:** In a round-bottom flask, dissolve racemic 1-phenylethanamine (1.0 eq) in anhydrous dichloromethane (DCM). Cool the solution to 0 °C in an ice bath.
- **Addition:** Add a solution of enantiopure (S)-**2-isocyanato-1-methoxypropane** (1.0 eq) in DCM dropwise. Allow the reaction to warm to room temperature and stir for 2 hours.
- **Monitoring:** Monitor the reaction by Thin Layer Chromatography (TLC) until the starting amine is fully consumed.
- **Workup:** Wash the reaction mixture with dilute HCl, then saturated NaHCO₃, and finally brine. Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate in vacuo to yield the crude diastereomeric urea mixture.
- **Separation (Self-Validation):** Separate the two diastereomers using flash column chromatography on silica gel. Causality: Diastereomers have different interactions with the stationary phase, allowing for their separation. The optimal solvent system (e.g., a hexane/ethyl acetate gradient) must be determined empirically by TLC. Collect the separated fractions.
- **Characterization:** Confirm the structure and purity of each isolated diastereomer by ¹H NMR and ¹³C NMR.
- **Cleavage:** While urea cleavage can be harsh, a representative procedure involves heating one of the purified diastereomers under strong acidic or basic conditions to hydrolyze the urea bond and liberate the enantiopure amine.
- **Validation:** Determine the enantiomeric excess (ee%) of the recovered amine using chiral High-Performance Liquid Chromatography (HPLC) with a suitable chiral stationary phase.

Safety, Handling, and Storage

Isocyanates are potent respiratory and skin sensitizers and should be handled with extreme caution.[8]

- Handling: Always handle **2-isocyanato-1-methoxypropane** in a well-ventilated chemical fume hood.[5][8] Wear appropriate personal protective equipment (PPE), including a lab coat, splash goggles, and chemically resistant gloves (thin latex gloves are not suitable).[5] Avoid inhalation of vapors and direct contact with skin and eyes.
- Health Hazards: Exposure can cause irritation to the skin, eyes, and respiratory tract.[5] Repeated exposure, even at low levels, can lead to sensitization, resulting in severe asthmatic reactions upon subsequent exposure.[8] It is critical to remove any individual who becomes sensitized from any further potential exposure.[8]
- Storage: Store in a tightly sealed container under an inert, dry atmosphere (e.g., nitrogen or argon). Keep in a cool, dry, well-ventilated area away from moisture, alcohols, and amines, as these can react violently or cause dangerous pressure buildup in a sealed container due to CO₂ evolution from reaction with water.[1][8]

Conclusion and Future Outlook

2-Isocyanato-1-methoxypropane stands out as a versatile chemical tool with significant potential. Its trifecta of features—a reactive handle, a chiral center, and a modulating functional group—opens doors for innovation. In materials science, it enables the synthesis of functional polyurethanes with tunable properties. In bioconjugation, it offers a pathway to create stable, potentially more soluble bioconjugates. In synthetic chemistry, its value as a chiral building block and resolving agent is clear. Future research should focus on the scaled synthesis of its enantiopure forms and exploring its incorporation into more complex systems, such as stimuli-responsive polymers, targeted drug delivery systems, and novel asymmetric catalytic processes. The protocols and workflows provided here serve as a robust foundation for scientists and researchers to begin unlocking the full potential of this promising molecule.

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